Application Note: Preclinical Development Protocols for 9H-Purine-6-ethanethiol

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Compound of Interest

Compound Name:	*9H-Purine-6-ethanethiol*
CAS No.:	*920503-84-0*
Cat. No.:	*B13098236*

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Part 1: Executive Summary & Chemical Logic

9H-Purine-6-ethanethiol (CAS: 920503-84-0) represents a distinct structural departure from classical thiopurines like 6-Mercaptopurine (6-MP). While 6-MP possesses a thiol directly attached to the aromatic ring (allowing for thione-thiol tautomerism and conjugation), **9H-Purine-6-ethanethiol** features an ethyl spacer (

).

Critical Chemical Insight: This "insulating" ethyl linker breaks the conjugation between the sulfur atom and the purine

-system. Consequently:

- Basicity & Nucleophilicity: The thiol group behaves as a typical aliphatic thiol (pKa

  8.5) rather than an acidic aromatic thiol. It is significantly more nucleophilic and prone to oxidation (disulfide formation) in vivo.

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- Metabolic Fate: It is unlikely to serve as a direct substrate for Hypoxanthine-Guanine Phosphoribosyltransferase (HGPRT) in the same manner as 6-MP, altering its mechanism from direct DNA incorporation to potential enzyme inhibition (e.g., adenosine deaminase or metalloenzymes) or receptor antagonism.

This guide outlines the protocols for formulating, administering, and evaluating this compound in animal models, treating it as a novel Investigational New Drug (IND).

Part 2: Formulation & Stability Protocols

Challenge: Purines are inherently hydrophobic, and the aliphatic thiol is oxidation-sensitive.
Objective: Create a stable, injectable vehicle for IP/IV administration.

Protocol A: Vehicle Preparation (Standard Solubilization)

Do not use unbuffered saline initially, as pH fluctuations can accelerate oxidation.

Component	Concentration	Function
DMSO	5-10% (v/v)	Primary solubilizer. Essential for purine ring dissolution.
PEG-400	30-40% (v/v)	Co-solvent to prevent precipitation upon dilution.
DTT or TCEP	1-2 mM	Critical: Reducing agent to maintain the free thiol (-SH) state ex vivo.
Saline (0.9%)	Remainder	Bulking agent.

Step-by-Step Formulation:

- Weigh **9H-Purine-6-ethanethiol** powder in a nitrogen-purged glovebox if possible.
- Dissolve completely in 100% DMSO to create a 100x stock solution.
- Add TCEP (Tris(2-carboxyethyl)phosphine) to the DMSO stock (1:1 molar ratio to drug) to prevent dimerization.

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- Slowly add PEG-400 with vortexing.
- Dilute dropwise with warm (

) sterile saline.
- QC Check: Measure absorbance at 260 nm (purine max) and check for turbidity. Use within 4 hours.

Part 3: Safety & Pharmacokinetics (PK)

Before efficacy testing, the Maximum Tolerated Dose (MTD) and half-life must be established. The aliphatic thiol poses a risk of rapid clearance via thiol-disulfide exchange with plasma albumin.

Protocol B: Maximum Tolerated Dose (MTD) - Step-Up Design

Animal Model: CD-1 Mice (Male/Female, n=3 per cohort). Route: Intraperitoneal (IP).

- Starting Dose: 10 mg/kg (Based on 6-MP equivalent molarity).
- Escalation Factors: 20, 50, 100 mg/kg.
- Observation Window: 48 hours post-dose.
- Endpoints:
  - Body weight loss >15%.
  - Piloerection, lethargy, or ataxia.
  - Necropsy: Check for crystallization in kidneys (common with purines).

Protocol C: Pharmacokinetic Profiling & Bioanalysis

Method: LC-MS/MS is required to distinguish the free thiol from the disulfide dimer.

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Sample Processing (Thiol Trapping): Because the -SH group oxidizes instantly in blood, you must "trap" it during blood collection.

- Collection: Collect blood into tubes containing N-ethylmaleimide (NEM) or Iodoacetamide (IAM).
- Reaction: NEM alkylates the free thiol, "freezing" the ratio of free drug vs. oxidized metabolites.
- Extraction: Protein precipitation with Acetonitrile (1:3 v/v).
- Analysis: Monitor the parent mass (trapped) vs. the dimer mass.

Part 4: Efficacy Models (Oncology Focus)

Given the purine scaffold, the primary hypothesis for efficacy is anti-leukemic or anti-proliferative activity.

Protocol D: L1210 Murine Leukemia Model

This is the "Gold Standard" screen for purine antimetabolites.

Experimental Design:

- Animals: DBA/2 mice (syngeneic host) or CD2F1.
- Tumor Inoculation:

  L1210 cells injected IP on Day 0.
- Treatment Groups:
  - Vehicle Control (DMSO/PEG).
  - Positive Control: 6-Mercaptopurine (20 mg/kg Daily).
  - Test Compound (Low): 25% of MTD.
  - Test Compound (High): 75% of MTD.

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- Dosing Schedule: Daily (QD) starting Day 1 for 5-7 days.

Readout:

- Survival: Record deaths daily. Calculate Mean Survival Time (MST).
- T/C Ratio:

  . A value

  indicates activity.

Visualization: Experimental Workflow

The following diagram illustrates the critical decision gates for evaluating this novel purine.

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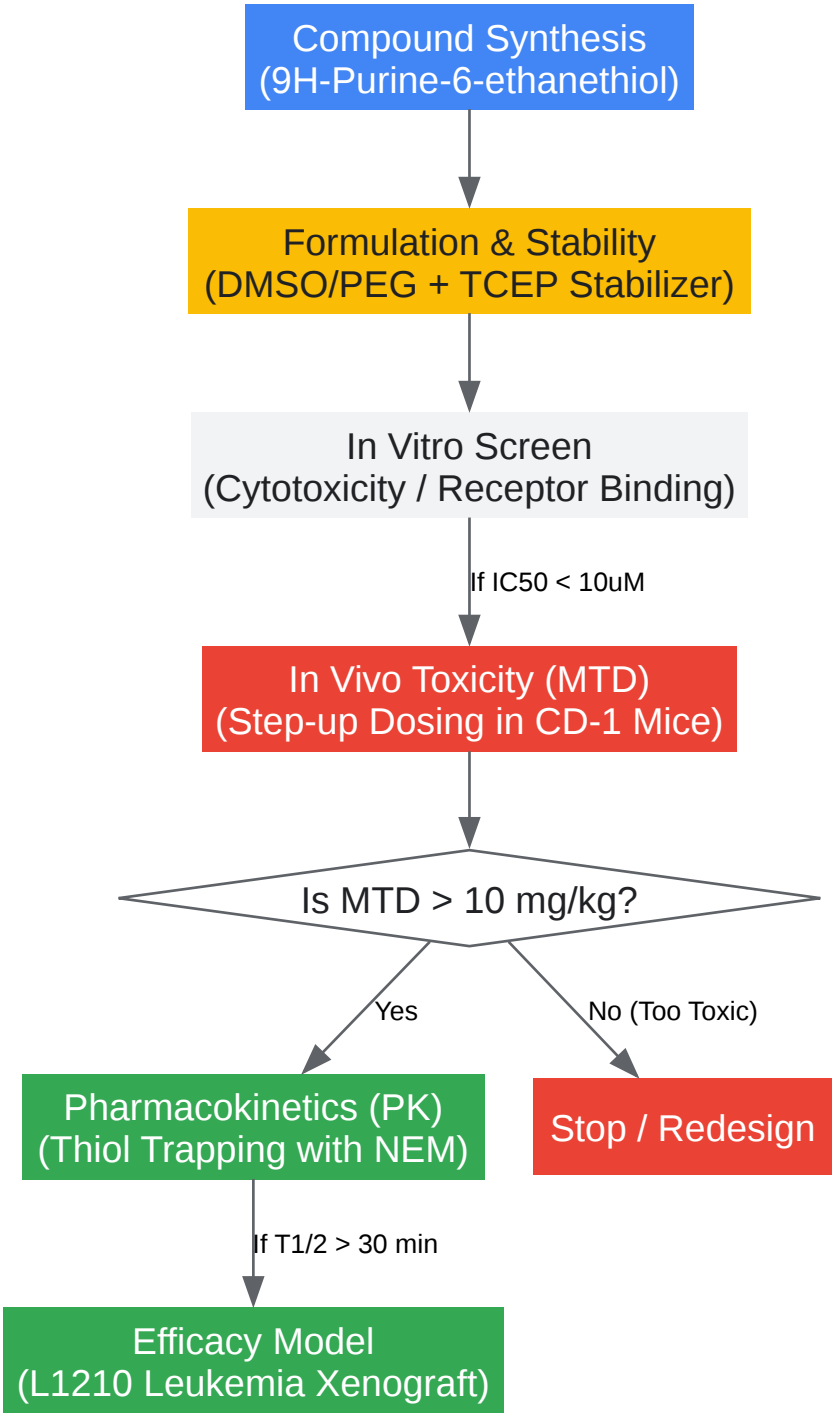

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Figure 1: Preclinical decision tree for evaluating **9H-Purine-6-ethanethiol**, emphasizing the necessity of thiol stabilization and toxicity screening prior to efficacy studies.

Part 5: Mechanistic Pathway (Hypothetical)

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Understanding the metabolism is vital for interpreting toxicity. Unlike 6-MP, which is metabolized by Xanthine Oxidase (XO) and Thiopurine Methyltransferase (TPMT), **9H-Purine-6-ethanethiol** will likely undergo:

- S-Oxidation: By Cytochrome P450s (not XO) due to the alkyl chain.
- Disulfide Exchange: With Albumin-Cys34.

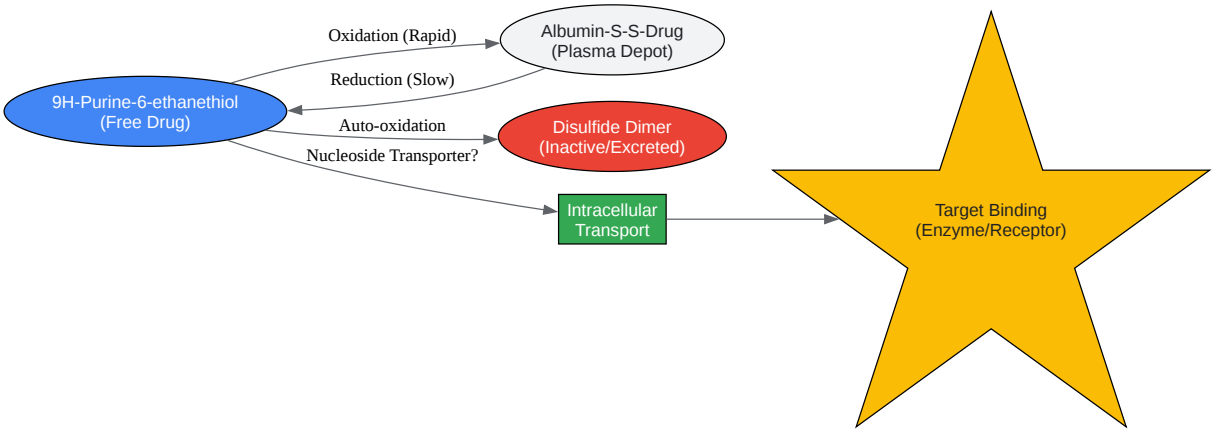

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Figure 2: Hypothetical metabolic fate. The alkyl-thiol moiety predisposes the drug to rapid interaction with plasma proteins (Albumin), creating a circulating depot effect.

Part 6: References

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